

Furametpyr: Key Properties for Stability Assessment

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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The following table summarizes the core physicochemical data for **furametpyr** that can inform stability and handling decisions. [1] [2]

Property	Value	Significance for Sample Storage
Molecular Formula	$C_{17}H_{20}ClN_3O_2$ [1] [2]	-
Molecular Weight	333.81 g/mol [1] [2]	-
Physical State	Colourless crystalline solid [1]	Low volatility reduces loss during storage.
Melting Point	150 - 150.2 °C [1] [2]	Indicates thermal stability at standard lab temperatures.
Vapour Pressure	4.7×10^{-3} mPa (25 °C) [2]	Low volatility reduces risk of loss during storage.
Octanol-Water Partition Coefficient (Log P)	2.36 - 3.35 [1] [3]	Suggests medium lipophilicity; potential for adsorption to container surfaces.
Solubility in Water	225 - 255 mg/L (25 °C) [1] [2]	Moderate water solubility.

Property	Value	Significance for Sample Storage
Solubility in Organic Solvents	Soluble in most [2]	Guides choice for preparing stock solutions (e.g., in acetonitrile).

Experimental Protocols for Stability Testing

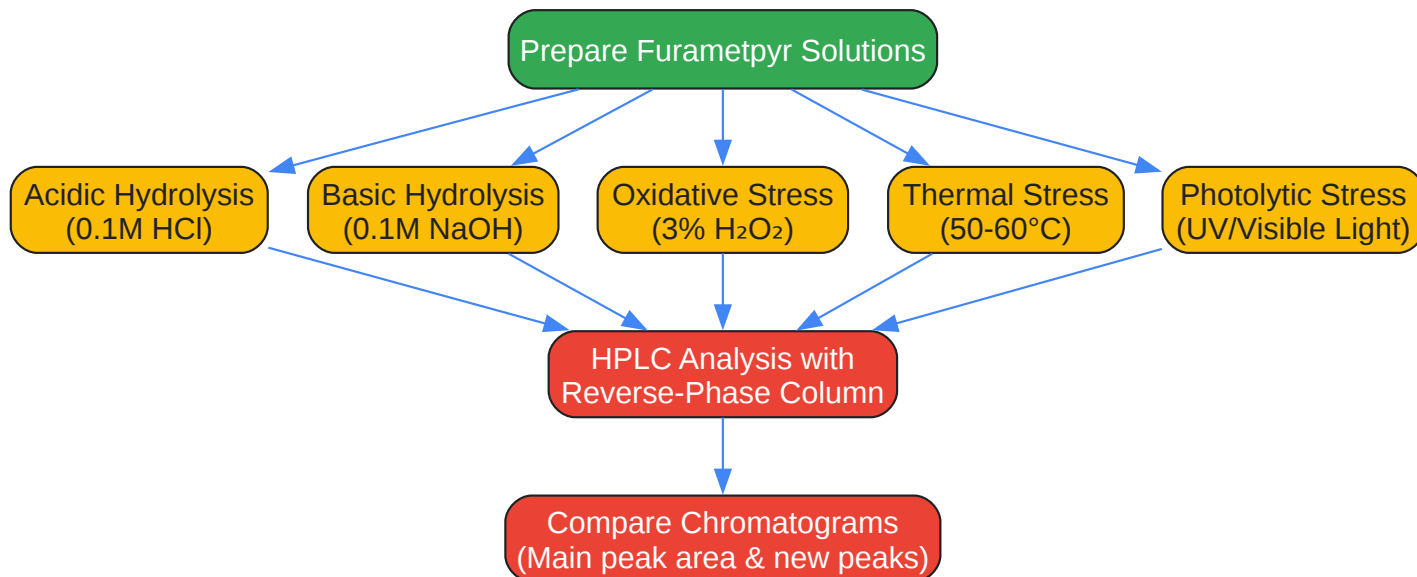
In the absence of direct literature, here are established methodologies you can adapt to investigate **furametpyr**'s stability under your specific storage conditions.

Protocol for Forced Degradation Studies

This method helps identify potential degradation products and understand the compound's intrinsic stability. [3]

- **Objective:** To stress **furametpyr** under various conditions (hydrolytic, oxidative, thermal, photolytic) to simulate long-term storage effects.
- **Materials:**
 - **Furametpyr** analytical standard.
 - Solvents: Water (buffered at different pH levels), acetonitrile, methanol, hydrogen peroxide solution.
 - Glassware: Clear and amber vials.
 - **HPLC System:** Reverse-phase column (e.g., **Newcrom R1** [3]), UV/VIS detector.
- **Procedure:**
 - **Solution Preparation:** Prepare **furametpyr** solutions in appropriate solvents (~1 mg/mL).
 - **Stress Conditions:**
 - **Acidic/Basic Hydrolysis:** Mix with 0.1M HCl and 0.1M NaOH. Store at room temperature and 60°C.
 - **Oxidation:** Mix with 3% H₂O₂. Store at room temperature.
 - **Thermal Degradation:** Expose solid standard and solutions to 50-60°C.
 - **Photodegradation:** Expose solid and solutions to UV and visible light.
 - **Analysis:** At scheduled intervals, analyze samples via HPLC. Monitor for the disappearance of the **furametpyr** peak and the appearance of new peaks (degradants).

The workflow for this protocol can be summarized as follows:



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Protocol for Analyzing Furametpyr in Biological Matrices

This protocol is adapted from a metabolism study in rats, which identified multiple metabolites, indicating the compound's susceptibility to transformation in biological systems. [4]

- **Objective:** To extract and identify **furametpyr** and its metabolites from a complex matrix like plasma or urine.
- **Materials:**
 - Biological samples (e.g., rat plasma/urine).
 - Internal standard.
 - Extraction solvents: Ethyl acetate, methanol.
 - **HPLC-MS/MS System:** Reverse-phase column, mass spectrometer.
- **Procedure:**
 - **Sample Preparation:** Add internal standard to the biological sample.
 - **Extraction:** Liquid-liquid extraction with organic solvents like ethyl acetate.
 - **Purification:** Evaporate organic layer and reconstitute in mobile phase.
 - **Analysis:**
 - **Chromatography:** Use a reverse-phase HPLC method for separation.

- **Detection:** Use Mass Spectrometry for identification. Key biotransformations to monitor include **N-demethylation** and **oxidation of methyl groups** on both the pyrazole and benzofuran rings. [4]

Troubleshooting Guide & FAQs

Here are solutions to common issues you might encounter, inferred from the chemical properties.

Problem	Possible Cause	Solution
Low Analytical Recovery	Adsorption to container walls.	Use silanized glass vials. Add a small percentage of modifier to the solvent.
	Chemical degradation during storage.	Conduct forced degradation studies to identify stable pH and solvent conditions.
Appearance of Extra Peaks in Chromatogram	Sample degradation.	Compare with forced degradation studies. Adjust storage conditions (e.g., temperature, light protection).
Decreasing Peak Area Over Time	Instability in stock or standard solutions.	Prepare fresh stock solutions frequently. Store stock solutions at -20°C in amber vials.

Frequently Asked Questions

Q: What is the most stable medium for preparing furametpyr stock solutions? **A:** While specific data is unavailable, general best practices apply. Based on its solubility, **furametpyr** is likely stable in organic solvents like **acetonitrile** or **methanol** for stock solutions. Store at **-20°C in amber vials** to minimize thermal and photolytic degradation. Always verify stability empirically for your specific lot.

Q: What are the major metabolites of furametpyr that could interfere in analysis? **A:** In rats, major biotransformations include [4]:

- **N-demethylation** (loss of a methyl group from the pyrazole ring).
- **Oxidation** of the methyl groups on both the pyrazole and benzofuran rings to form alcohols/carboxylic acids.

- **Hydroxylation** at various positions on the benzofuran ring. These metabolites should be considered as potential interferences or degradation products in your analysis.

Q: Is furametpyr light-sensitive? Should samples be protected from light? A: No specific photostability data was found. However, as a standard precaution for most chemicals, **it is strongly recommended to store all furametpyr standards and samples in amber vials or in the dark** to avoid potential photodegradation.

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References

1. (Ref: S 82658) Furametpyr [sitem.herts.ac.uk]
2. Furametpyr [agropages.com]
3. | SIELC Technologies Furametpyr [sielc.com]
4. Metabolism of Furametpyr . 1. Identification of Metabolites and... | CoLab [colab.ws]

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